

N,N-Dimethyl-2-sulfamoylacetamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N,N*-dimethyl-2-sulfamoylacetamide

Cat. No.: B6202180

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-dimethyl-2-sulfamoylacetamide is a chemical compound of interest within the field of medicinal chemistry and drug discovery. Its molecular structure, featuring both a sulfamoyl group and an acetamide moiety, suggests its potential as a scaffold or intermediate in the synthesis of more complex, biologically active molecules. This technical guide aims to provide a comprehensive overview of the currently available scientific literature regarding **N,N-dimethyl-2-sulfamoylacetamide**, focusing on its chemical properties, potential biological relevance, and synthetic methodologies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N,N-dimethyl-2-sulfamoylacetamide** is presented in Table 1. This data has been aggregated from various chemical databases and supplier information.

Property	Value	Source
CAS Number	1593468-27-9	[1]
Molecular Formula	C ₄ H ₁₀ N ₂ O ₃ S	[2]
Molecular Weight	166.20 g/mol	[2]
Canonical SMILES	CN(C)C(=O)CS(=O)(=O)N	[2]
InChI Key	VPQHEMXVKZBDHC-UHFFFAOYSA-N	[2]
Appearance	Not specified in available literature	N/A
Melting Point	Not specified in available literature	N/A
Boiling Point	Not specified in available literature	N/A
Solubility	Not specified in available literature	N/A

Table 1: Physicochemical Properties of **N,N-dimethyl-2-sulfamoylacetamide**

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **N,N-dimethyl-2-sulfamoylacetamide** are not readily available in the current scientific literature. However, based on its chemical structure, a plausible synthetic route can be conceptualized.

A potential synthetic pathway could involve the reaction of a suitable starting material, such as 2-chloro-N,N-dimethylacetamide, with a source of the sulfamoyl group. The workflow for such a hypothetical synthesis is outlined in the diagram below. It is crucial to note that this represents a theoretical pathway and would require experimental validation and optimization.



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Figure 1. Hypothetical Synthetic Workflow for **N,N-dimethyl-2-sulfamoylacetamide**. This diagram illustrates a potential, unverified reaction scheme for the synthesis of the target compound.

Biological Activity and Signaling Pathways

As of the latest literature review, there are no published studies detailing the specific biological activity of **N,N-dimethyl-2-sulfamoylacetamide**. Consequently, no quantitative data, such as IC50 or binding affinity values, is available. Furthermore, there is no information regarding its mechanism of action or any signaling pathways in which it may be involved.

The broader classes of compounds to which **N,N-dimethyl-2-sulfamoylacetamide** belongs, namely sulfonamides and acetamides, are known to exhibit a wide range of biological activities. Sulfonamides are a well-established class of antibacterial agents, and various derivatives have been explored for anticancer, anti-inflammatory, and antiviral properties. Similarly, the acetamide moiety is present in numerous pharmacologically active compounds.

Given the absence of specific data, any discussion of the biological role of **N,N-dimethyl-2-sulfamoylacetamide** remains speculative and would be based on the activities of structurally related molecules. Further research, including biological screening and mechanistic studies, is required to elucidate its pharmacological profile.

Conclusion and Future Directions

N,N-dimethyl-2-sulfamoylacetamide is a chemical entity with potential for application in drug discovery and medicinal chemistry, primarily as a synthetic intermediate. However, a thorough review of the current scientific literature reveals a significant gap in knowledge regarding its synthesis, biological activity, and mechanism of action. There is a clear need for foundational research to characterize this compound fully. Future studies should focus on developing and

publishing a robust synthetic protocol, followed by comprehensive biological screening to identify any potential therapeutic applications. Until such data becomes available, the utility of **N,N-dimethyl-2-sulfamoylacetamide** in drug development remains theoretical.

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References

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- 2. PubChemLite - N,n-dimethyl-2-sulfamoylacetamide (C4H10N2O3S) [pubchemlite.lcsb.uni.lu]
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